

Application Notes and Protocols: Asymmetric Oxidation with Davis Reagent

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Compound of Interest

Compound Name: 3-Phenyl-2-(phenylsulfonyl)-1,2-oxaziridine

CAS No.: 63160-13-4

Cat. No.: B130278

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For Researchers, Scientists, and Drug Development Professionals

These application notes provide a comprehensive overview and detailed protocols for conducting asymmetric oxidation reactions using Davis reagents, a class of N-sulfonyloxaziridines. This powerful method offers a reliable and highly stereoselective approach for the synthesis of valuable chiral molecules, particularly α -hydroxy carbonyl compounds and chiral sulfoxides, which are common motifs in natural products and pharmaceutical agents.[1]

Introduction

The Davis oxidation utilizes chiral N-sulfonyloxaziridines, most notably those derived from camphor, to achieve enantioselective oxygen transfer to a variety of nucleophilic substrates.[2] The reaction is prized for its operational simplicity, high levels of stereocontrol, and broad substrate applicability.[1] The most common applications include the asymmetric α -hydroxylation of enolates derived from ketones, esters, and amides, as well as the asymmetric oxidation of sulfides to sulfoxides.[3][4]

Reaction Principle and Mechanism

The core of the Davis oxidation lies in the transfer of an oxygen atom from the strained three-membered oxaziridine ring to a nucleophile.^[5] In the case of α -hydroxylation, the reaction proceeds via the formation of an enolate in the presence of a base. This enolate then acts as a nucleophile, attacking the electrophilic oxygen atom of the Davis reagent in an SN2-type mechanism.^{[1][6][7]} The resulting hemiaminal intermediate subsequently fragments to yield the desired α -hydroxy carbonyl compound and a sulfinimine byproduct.^{[1][6][7]} The stereochemical outcome of the reaction is dictated by the chiral scaffold of the oxaziridine, which directs the approach of the nucleophile.

Data Presentation

The following tables summarize the performance of Davis reagents in the asymmetric oxidation of various substrates, providing a clear comparison of yields and enantiomeric excess (ee).

Asymmetric α -Hydroxylation of Ketones and Esters

Substrate (Ketone/ Ester)	Chiral Davis Reagent	Base	Solvent	Temp (°C)	Yield (%)	ee (%)	Reference
Propiophenone	(+)- (Camphorsulfonyl) oxaziridine	KHMDS	THF	-78	85	95	J. Am. Chem. Soc. 1990, 112, 6679
2-Methyl-1-tetralone	(+)- (Camphorsulfonyl) oxaziridine	NaHMDS	THF	-78	92	96	J. Am. Chem. Soc. 1990, 112, 6679
2-Phenylcyclohexanone	(+)- (Camphorsulfonyl) oxaziridine	LDA	THF	-78	88	>98	J. Am. Chem. Soc. 1990, 112, 6679
Ethyl 2-methyl-3-oxobutanoate	(+)- (Camphorsulfonyl) oxaziridine	NaH	THF	-78	75	88	Org. Lett. 2001, 3, 23, 3655-3658
tert-Butyl 2-oxocyclopentanecarboxylate	(+)- (Camphorsulfonyl) oxaziridine	LiHMDS	THF	-78	90	92	J. Org. Chem. 1994, 59, 18, 5358–5363

Asymmetric Oxidation of Sulfides

Substrate (Sulfide)	Chiral Davis Reagent	Solvent	Temp (°C)	Yield (%)	ee (%)	Reference
Thioanisole	(+)-(Camphorsulfonyl)oxaziridine	CCl ₄	20	95	88	J. Org. Chem. 1982, 47, 1774-1775
Methyl p-tolyl sulfide	(+)-(Camphorsulfonyl)oxaziridine	CCl ₄	20	98	91	J. Org. Chem. 1982, 47, 1774-1775
Benzyl phenyl sulfide	(+)-(Camphorsulfonyl)oxaziridine	CCl ₄	20	93	75	J. Org. Chem. 1982, 47, 1774-1775
Ethyl phenyl sulfide	(+)-(Camphorsulfonyl)oxaziridine	CCl ₄	20	96	85	J. Org. Chem. 1982, 47, 1774-1775

Experimental Protocols

The following are generalized protocols for the asymmetric α -hydroxylation of a ketone and the asymmetric oxidation of a sulfide using a chiral Davis reagent. Note: These are general guidelines, and optimization of reaction conditions (e.g., base, solvent, temperature, and reaction time) may be necessary for specific substrates.

Protocol for Asymmetric α -Hydroxylation of a Ketone

Materials:

- Ketone substrate
- Chiral Davis Reagent (e.g., (+)-(Camphorsulfonyl)oxaziridine)

- Anhydrous Tetrahydrofuran (THF)
- Strong, non-nucleophilic base (e.g., Lithium diisopropylamide (LDA), Sodium hexamethyldisilazide (NaHMDS), or Potassium hexamethyldisilazide (KHMDs))
- Saturated aqueous ammonium chloride (NH₄Cl) solution
- Organic solvent for extraction (e.g., ethyl acetate)
- Drying agent (e.g., anhydrous sodium sulfate or magnesium sulfate)

Procedure:

- **Enolate Formation:** A solution of the ketone (1.0 mmol) in anhydrous THF (5 mL) is cooled to -78 °C under an inert atmosphere (e.g., argon or nitrogen).
- To this cooled solution, a solution of the base (1.1 mmol) in THF is added dropwise. The mixture is stirred at -78 °C for 30-60 minutes to ensure complete enolate formation.
- **Oxidation:** A solution of the chiral Davis reagent (1.2 mmol) in anhydrous THF (5 mL) is added dropwise to the enolate solution at -78 °C.
- The reaction mixture is stirred at -78 °C for 1-3 hours, or until TLC analysis indicates complete consumption of the starting material.
- **Quenching and Workup:** The reaction is quenched by the addition of a saturated aqueous NH₄Cl solution (10 mL).
- The mixture is allowed to warm to room temperature, and the aqueous layer is extracted with an organic solvent (e.g., ethyl acetate, 3 x 20 mL).
- The combined organic layers are washed with brine, dried over an anhydrous drying agent, filtered, and concentrated under reduced pressure.
- **Purification:** The crude product is purified by flash column chromatography on silica gel to afford the desired α -hydroxy ketone. The enantiomeric excess can be determined by chiral HPLC or GC analysis.

Protocol for Asymmetric Oxidation of a Sulfide

Materials:

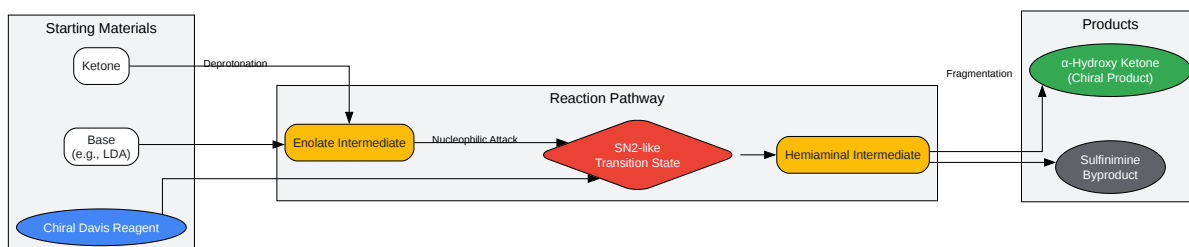
- Sulfide substrate
- Chiral Davis Reagent (e.g., (+)-(Camphorsulfonyl)oxaziridine)
- Anhydrous solvent (e.g., carbon tetrachloride (CCl₄) or chloroform (CHCl₃))

Procedure:

- **Reaction Setup:** To a solution of the sulfide (1.0 mmol) in the anhydrous solvent (10 mL) at the desired temperature (e.g., 20 °C), a solution of the chiral Davis reagent (1.1 mmol) in the same solvent (5 mL) is added.
- **Reaction Monitoring:** The reaction mixture is stirred at this temperature, and the progress of the reaction is monitored by TLC or GC analysis.
- **Workup:** Upon completion, the solvent is removed under reduced pressure.
- **Purification:** The crude product is purified by flash column chromatography on silica gel to yield the chiral sulfoxide. The enantiomeric excess is determined by chiral HPLC or GC analysis.

Mandatory Visualizations

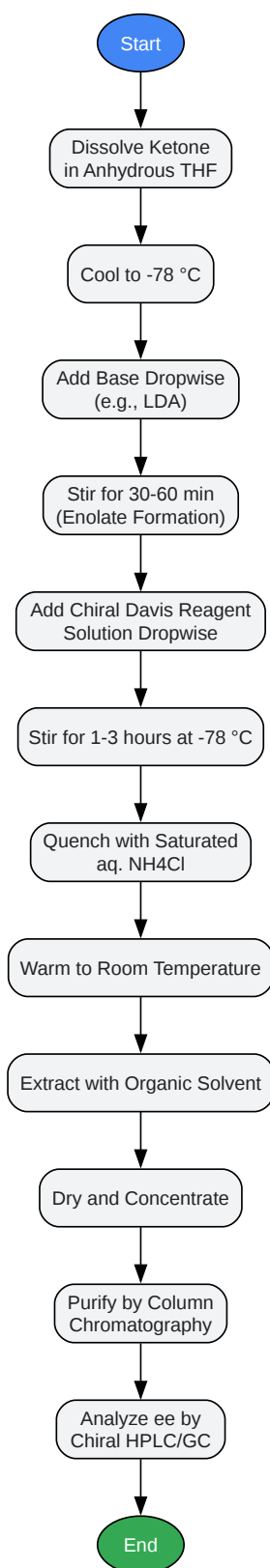
Signaling Pathway Diagram



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Caption: Mechanism of Asymmetric α -Hydroxylation with Davis Reagent.

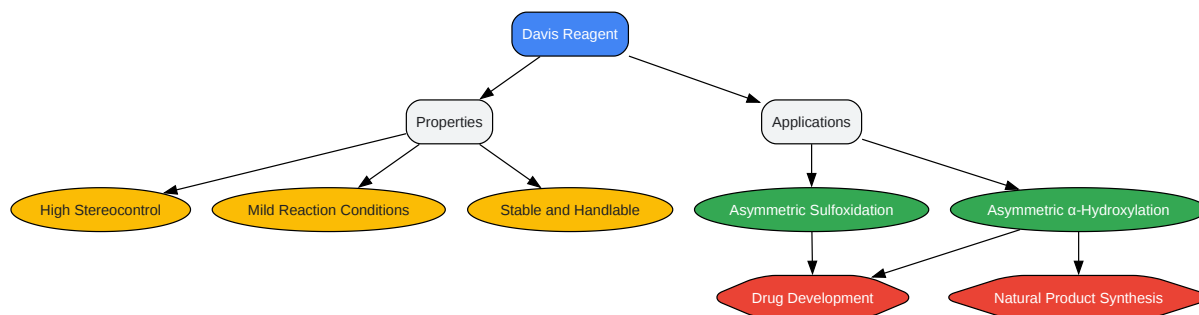
Experimental Workflow Diagram



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Caption: Experimental Workflow for Asymmetric α -Hydroxylation.

Logical Relationship Diagram



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Caption: Key Features and Applications of Davis Reagents.

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